

# Heptyl crotonate boiling point and flash point

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## Compound of Interest

Compound Name: *Heptyl crotonate*

Cat. No.: *B093458*

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## An In-depth Technical Guide on the Physicochemical Properties of **Heptyl Crotonate**

This technical guide provides a comprehensive overview of the boiling and flash points of **heptyl crotonate**, targeted towards researchers, scientists, and professionals in drug development. This document outlines key physical constants, details the experimental methodologies for their determination, and presents relevant chemical synthesis workflows.

## Physicochemical Data of Heptyl Crotonate

**Heptyl crotonate**, also known as heptyl (E)-but-2-enoate, is an ester with the chemical formula C11H20O2. It is a colorless to pale yellow liquid. The boiling and flash points are critical parameters for handling, storage, and application of this compound. The reported values for these properties are summarized in the table below.

Table 1: Physical Properties of **Heptyl Crotonate**

Property	Value	Reference
Boiling Point	229.00 to 231.00 °C at 760.00 mm Hg	[1][2]
	235.7 °C at 760 mmHg	[3]
	235.00 to 236.00 °C at 760.00 mm Hg (estimated)	[4]
Flash Point	222.00 °F (105.56 °C) - Tagliabue Closed Cup (TCC)	[1][2]
	106.1 °C	[3]
	223.00 °F (106.10 °C) - Tagliabue Closed Cup (TCC) (estimated)	[4]

## Experimental Protocols for Property Determination

The determination of boiling and flash points requires standardized experimental procedures to ensure accuracy and reproducibility. The following sections detail the methodologies relevant to esters like **heptyl crotonate**.

### Determination of Boiling Point

The boiling point of an ester is influenced by its molecular weight and the degree of branching in its structure.[5] As esters like **heptyl crotonate** are polar molecules, they exhibit dipole-dipole interactions and van der Waals dispersion forces.[6] However, they are incapable of forming hydrogen bonds between their own molecules, which results in lower boiling points compared to carboxylic acids of similar carbon number.[6][7]

A common method for determining the normal boiling point of esters is through thermogravimetric analysis (TGA).[8]

#### Protocol: Boiling Point Determination via Thermogravimetric Analysis (TGA)

- Instrument Setup: A thermogravimetric analyzer is calibrated for temperature and mass.

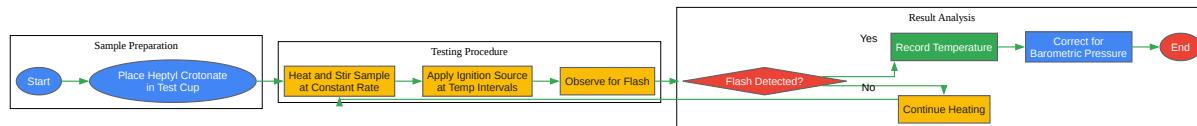
- Sample Preparation: A small, precise amount of the **heptyl crotonate** sample is placed in an appropriate crucible (e.g., alumina).
- Analysis Conditions: The sample is heated at a constant rate under a controlled atmosphere (typically an inert gas like nitrogen).
- Data Acquisition: The instrument records the mass of the sample as a function of temperature. The boiling point corresponds to the temperature at which a rapid mass loss due to vaporization occurs.
- Pressure Correction: The experimental boiling point is corrected to standard atmospheric pressure (760 mm Hg) if the measurement is performed at a different pressure.

## Determination of Flash Point

The flash point is the lowest temperature at which a liquid's vapors will ignite momentarily when an ignition source is applied.<sup>[9]</sup> For viscous liquids or those that may form a surface film, the Pensky-Martens closed-cup test is a standard method.<sup>[10]</sup>

Protocol: Flash Point Determination using Pensky-Martens Closed-Cup Tester (ASTM D93)

- Apparatus: A Pensky-Martens closed-cup tester is used, which consists of a test cup, a lid with an opening mechanism, a stirrer, a heat source, and an ignition source applicator.<sup>[9][10]</sup>
- Sample Preparation: The test cup is filled with the **heptyl crotonate** sample to a specified level.
- Heating and Stirring: The sample is heated at a slow, constant rate while being continuously stirred to ensure temperature uniformity.<sup>[10]</sup>
- Ignition Test: At regular temperature intervals, the stirring is momentarily stopped, and the ignition source (a test flame) is applied through the opening in the lid.<sup>[10]</sup>
- Flash Point Observation: The flash point is recorded as the lowest temperature at which the application of the ignition source causes a distinct flash inside the cup.<sup>[9]</sup>
- Barometric Pressure Correction: The observed flash point is corrected to standard atmospheric pressure.

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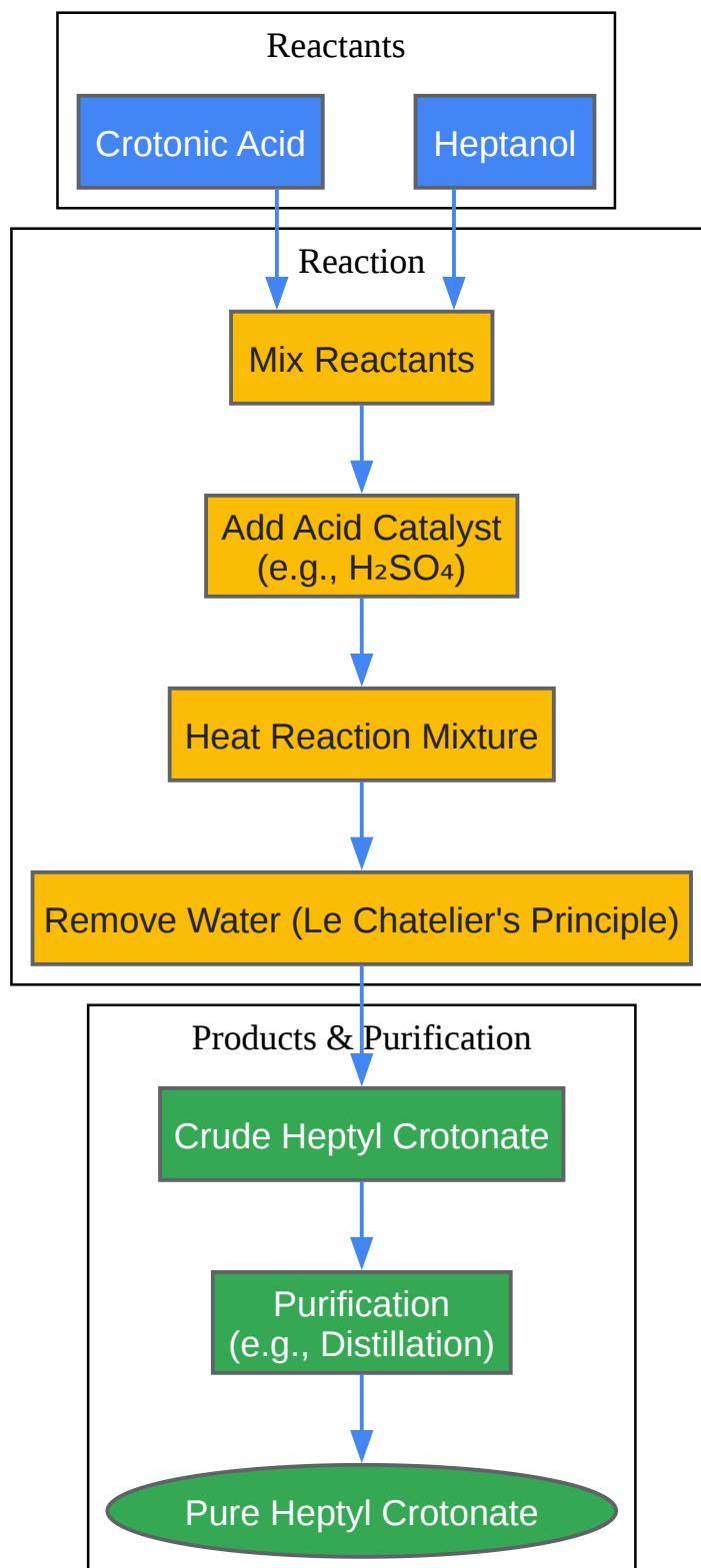
Workflow for Flash Point Determination via Pensky-Martens Method.

## Synthesis of Heptyl Crotonate

**Heptyl crotonate** can be synthesized via Fischer esterification, a common method for producing esters. This reaction involves the acid-catalyzed reaction between a carboxylic acid (crotonic acid) and an alcohol (heptanol).[11][12]

Reaction: Crotonic Acid + Heptanol  $\rightleftharpoons$  **Heptyl Crotonate** + Water

The reaction is an equilibrium process, and to drive it towards the formation of the ester, an acid catalyst (such as sulfuric acid) is used, and water is typically removed as it is formed.[11]



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General Workflow for the Synthesis of **Heptyl Crotonate**.

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